

The Stoichiometry of Silver and Nitric Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Nitric acid;silver

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This technical guide provides a comprehensive overview of the stoichiometry governing the reaction between silver (Ag) and nitric acid (HNO₃). The reaction is a classic example of a metal-acid reaction with the nuance that nitric acid's strong oxidizing properties lead to different products depending on its concentration and the reaction conditions. This document details the underlying chemical principles, provides structured quantitative data, outlines detailed experimental protocols, and visualizes the reaction pathways and workflows.

Core Principles of the Reaction

The reaction between silver and nitric acid is a redox process where silver is oxidized to silver(I) ions (Ag⁺), which then form silver nitrate (AgNO₃), and nitric acid is reduced to various nitrogen oxides. The specific nitrogen oxide produced is primarily dependent on the concentration of the nitric acid.

- **With Concentrated Nitric Acid:** In the presence of hot, concentrated nitric acid, silver is oxidized, and the nitrate ion is reduced to nitrogen dioxide (NO₂), a brown, toxic gas.
- **With Dilute Nitric Acid:** When silver reacts with cold, dilute nitric acid, the primary reduction product is nitric oxide (NO), a colorless gas that readily oxidizes in air to form nitrogen dioxide.

Stoichiometric Equations

The balanced chemical equations for the two primary reaction pathways are as follows:

Reaction with Concentrated Nitric Acid: $\text{Ag(s)} + 2\text{HNO}_3\text{(aq, conc)} \rightarrow \text{AgNO}_3\text{(aq)} + \text{NO}_2\text{(g)} + \text{H}_2\text{O(l)}$ [\[1\]](#)[\[2\]](#)

Reaction with Dilute Nitric Acid: $3\text{Ag(s)} + 4\text{HNO}_3\text{(aq, dil)} \rightarrow 3\text{AgNO}_3\text{(aq)} + \text{NO(g)} + 2\text{H}_2\text{O(l)}$ [\[1\]](#)[\[2\]](#)

It is important to note that in practice, a mixture of nitrogen oxides may be produced, and the predominant product is dictated by the reaction conditions.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data related to the stoichiometry and kinetics of the silver and nitric acid reaction.

Table 1: Stoichiometric Mole Ratios

Reactant/Product	Molar Mass (g/mol)	Reaction with Concentrated HNO ₃ (Mole Ratio)	Reaction with Dilute HNO ₃ (Mole Ratio)
Silver (Ag)	107.87	1	3
Nitric Acid (HNO ₃)	63.01	2	4
Silver Nitrate (AgNO ₃)	169.87	1	3
Nitrogen Dioxide (NO ₂)	46.01	1	-
Nitric Oxide (NO)	30.01	-	1
Water (H ₂ O)	18.02	1	2

Table 2: Factors Influencing the Rate of Silver Dissolution in Nitric Acid

Factor	Effect on Dissolution Rate	Observations and Quantitative Insights
Nitric Acid Concentration	Increases up to a certain point, then decreases	The dissolution rate is accelerated with acid concentrations less than 10 mol/L. Concentrations greater than 10 mol/L can lead to a decrease in the dissolution rate. [3] [4] [5] Maximum silver recovery of 97% has been observed at 4.0 M nitric acid. [6] [7]
Temperature	Increases with increasing temperature	The reaction is slow at room temperature, especially with concentrated acid, and often requires heating to initiate and sustain a reasonable rate. [8] The activation energy for the dissolution of silver in nitric acid has been reported to be in the range of 33.95 kJ/mol to 68.87 kJ/mol, depending on the specific silver-containing material. [4] [5] [9]
Silver Particle Size	Increases with decreasing particle size	Smaller particle sizes (e.g., powder or shot) provide a larger surface area for the reaction, leading to a faster dissolution rate. [3] [5]
Stirring Speed	Increases with increasing stirring speed	Agitation helps to bring fresh reactant to the silver surface and remove dissolved products, thus enhancing the reaction rate. [3] [5]

Experimental Protocols

The following are detailed methodologies for conducting the reaction of silver with both concentrated and dilute nitric acid in a laboratory setting.

Reaction of Silver with Concentrated Nitric Acid

Objective: To synthesize silver nitrate using concentrated nitric acid.

Materials:

- Pure silver metal (e.g., foil, wire, or shot)
- Concentrated nitric acid (68-70%)
- Distilled water
- Beaker or Erlenmeyer flask
- Hot plate
- Glass stirring rod
- Fume hood
- Personal Protective Equipment (PPE): chemical resistant gloves, safety goggles, lab coat

Procedure:

- Preparation: Weigh a known mass of pure silver and place it in a clean beaker or Erlenmeyer flask. All operations must be conducted in a well-ventilated fume hood due to the evolution of toxic nitrogen dioxide gas.[\[8\]](#)[\[10\]](#)
- Reaction: Carefully add a stoichiometric excess of concentrated nitric acid to the silver in the beaker. A common guideline is to use approximately 1.5 to 2 mL of concentrated nitric acid for every gram of silver.
- Heating: Gently heat the mixture on a hot plate. The reaction is often slow at room temperature but will accelerate upon heating, evidenced by the evolution of brown nitrogen

dioxide gas.^[8]^[11]

- **Dissolution:** Continue heating and stirring the mixture until all the silver has dissolved. The solution will turn a greenish-blue if copper impurities are present in the silver.
- **Crystallization:** Once the reaction is complete, turn off the heat and allow the solution to cool slowly. As the solution cools, the solubility of silver nitrate decreases, and crystals of AgNO_3 will precipitate.
- **Isolation and Drying:** Decant the remaining acid or filter the crystals using a Büchner funnel. Wash the crystals with a small amount of cold, distilled water to remove any residual acid. Dry the crystals in a desiccator or a low-temperature oven.

Reaction of Silver with Dilute Nitric Acid

Objective: To synthesize silver nitrate using dilute nitric acid.

Materials:

- Pure silver metal
- Concentrated nitric acid (68-70%)
- Distilled water
- Beaker or Erlenmeyer flask
- Glass stirring rod
- Fume hood
- PPE: chemical resistant gloves, safety goggles, lab coat

Procedure:

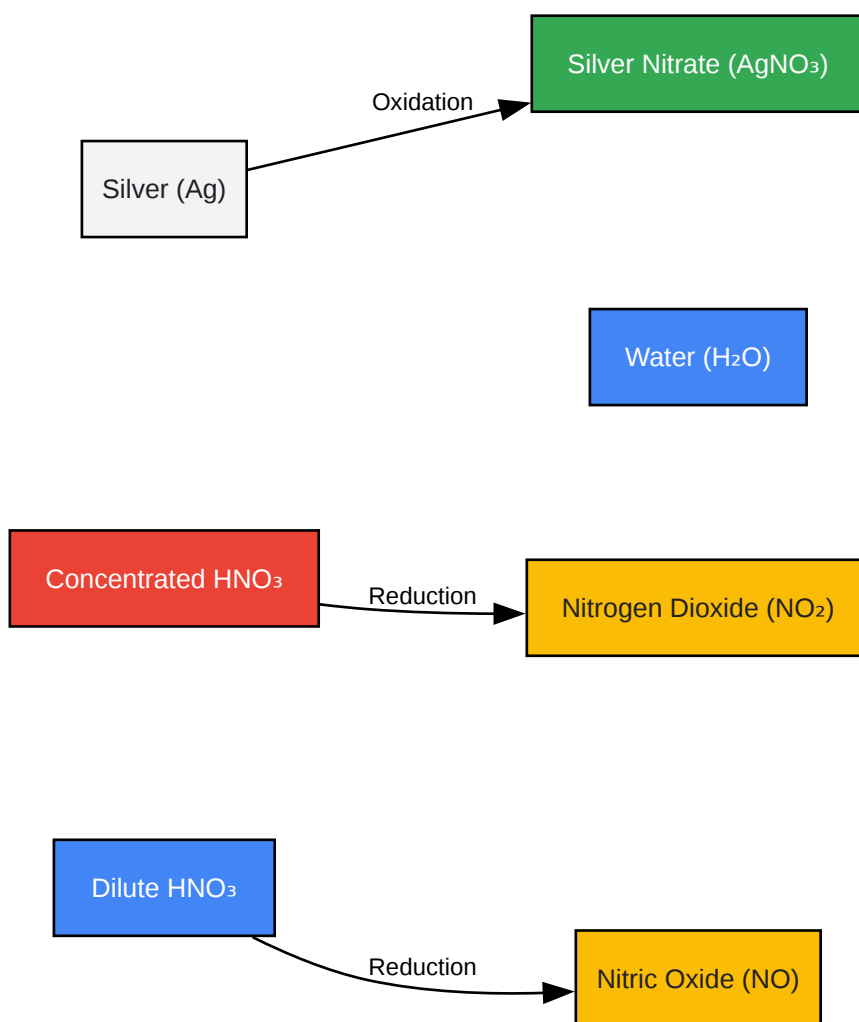
- **Preparation of Dilute Nitric Acid:** In a fume hood, carefully add a measured volume of concentrated nitric acid to a volume of distilled water to achieve the desired dilute

concentration (e.g., 2 M to 4 M). Remember to always add acid to water, not the other way around.

- **Reaction:** Place a known mass of pure silver into a beaker and add the prepared dilute nitric acid. The reaction will proceed at room temperature, though gentle warming can increase the rate. The evolution of a colorless gas (nitric oxide) will be observed.
- **Completion:** Allow the reaction to proceed, with occasional stirring, until the silver is completely dissolved.
- **Crystallization and Isolation:** Follow the same crystallization, isolation, and drying procedures as described for the reaction with concentrated nitric acid (steps 5 and 6 in section 4.1).

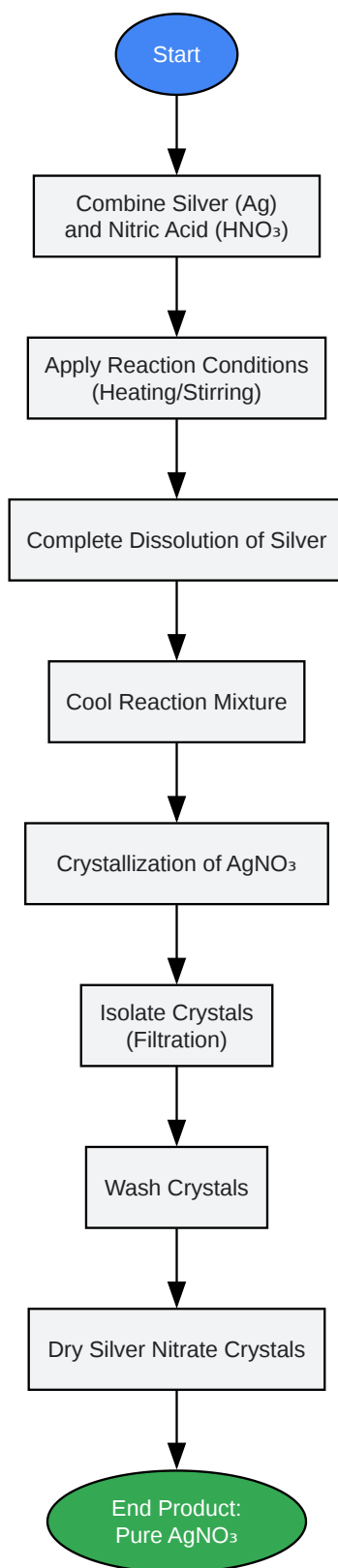
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate the key reaction pathways and a generalized experimental workflow.



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Caption: Reaction pathways of silver with concentrated and dilute nitric acid.



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Caption: Generalized experimental workflow for the synthesis of silver nitrate.

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References

- 1. quora.com [quora.com]
- 2. quora.com [quora.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Kinetics of Silver Dissolution in Nitric Acid from Ag-Au_{0.04}-Cu_{0.10} and Ag-Cu_{0.23} Scraps [jmst.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. youtube.com [youtube.com]
- 9. scribd.com [scribd.com]
- 10. m.youtube.com [m.youtube.com]
- 11. m.youtube.com [m.youtube.com]
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